

Benzyl 4-(tosyloxy)piperidine-1-carboxylate

molecular weight and formula

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Compound of Interest

Compound Name: *Benzyl 4-(tosyloxy)piperidine-1-carboxylate*

Cat. No.: *B1269477*

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Technical Guide: Benzyl 4-(tosyloxy)piperidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl 4-(tosyloxy)piperidine-1-carboxylate**, a key intermediate in pharmaceutical synthesis. The document details its chemical properties, a standard experimental protocol for its synthesis, and its applications in drug development, with a focus on its role in nucleophilic substitution reactions.

Core Chemical Data

Benzyl 4-(tosyloxy)piperidine-1-carboxylate is a sulfonate ester derivative of piperidine. The quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₂₀ H ₂₃ NO ₅ S
Molecular Weight	389.47 g/mol
CAS Number	196601-12-4

Synthesis of Benzyl 4-(tosyloxy)piperidine-1-carboxylate

The synthesis of **Benzyl 4-(tosyloxy)piperidine-1-carboxylate** is typically achieved through the tosylation of its precursor, Benzyl 4-hydroxy-1-piperidinecarboxylate. This reaction involves the conversion of the hydroxyl group into a tosylate group, which is an excellent leaving group in subsequent nucleophilic substitution reactions.

Experimental Protocol: Tosylation of Benzyl 4-hydroxy-1-piperidinecarboxylate

This protocol outlines a standard laboratory procedure for the synthesis of **Benzyl 4-(tosyloxy)piperidine-1-carboxylate**.

Materials:

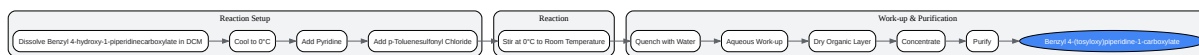
- Benzyl 4-hydroxy-1-piperidinecarboxylate
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine (or another suitable base, e.g., triethylamine)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Stir plate and stir bar
- Round-bottom flask
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve Benzyl 4-hydroxy-1-piperidinecarboxylate in anhydrous dichloromethane.
- **Cooling:** Place the flask in an ice bath and stir the solution until the temperature reaches 0°C.
- **Addition of Base:** Slowly add pyridine to the reaction mixture. The base acts as a scavenger for the hydrochloric acid byproduct.
- **Addition of Tosyl Chloride:** While maintaining the temperature at 0°C, add p-toluenesulfonyl chloride portion-wise to the stirred solution.
- **Reaction Monitoring:** Allow the reaction to stir at 0°C for several hours, then let it warm to room temperature and stir overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated aqueous sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization or column chromatography to yield pure **Benzyl 4-(tosyloxy)piperidine-1-carboxylate**.

Synthesis Workflow

The following diagram illustrates the logical flow of the synthesis process.



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Caption: Synthetic workflow for **Benzyl 4-(tosyloxy)piperidine-1-carboxylate**.

Applications in Drug Development

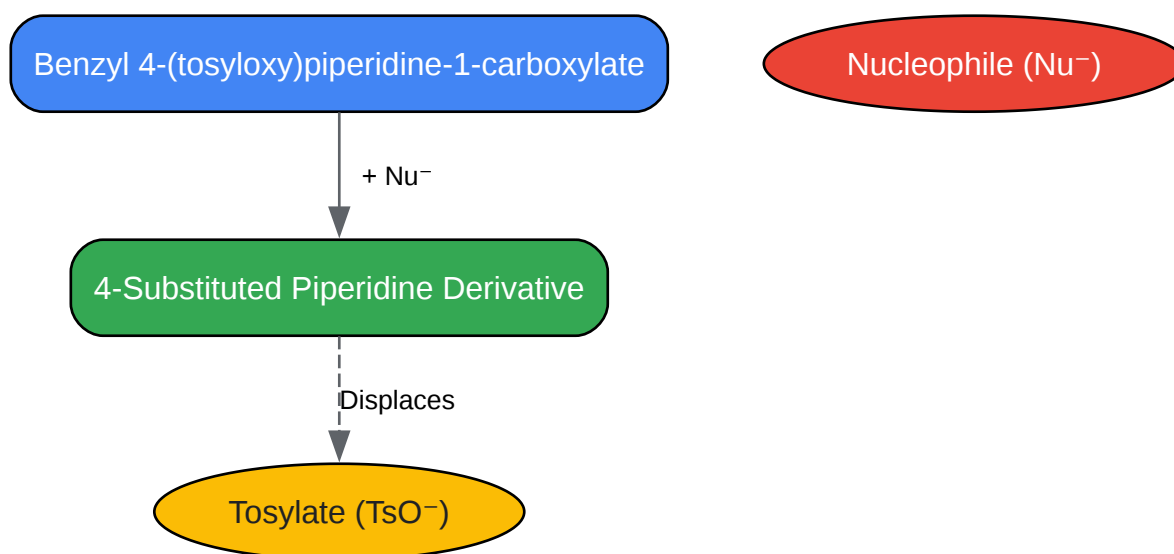
Benzyl 4-(tosyloxy)piperidine-1-carboxylate is a valuable building block in medicinal chemistry, primarily due to the presence of the tosyloxy group, which is an excellent leaving group.[1][2] This functional group facilitates nucleophilic substitution reactions, allowing for the introduction of various functionalities at the 4-position of the piperidine ring.

Role as a Pharmaceutical Intermediate

The piperidine scaffold is a common motif in many pharmaceuticals. The ability to functionalize the 4-position of the piperidine ring is crucial for the synthesis of a wide range of biologically active molecules. **Benzyl 4-(tosyloxy)piperidine-1-carboxylate** serves as a key intermediate in the synthesis of compounds such as novel analgesics and other central nervous system agents.[3] For instance, it can be used in the synthesis of precursors for drugs like donepezil, which is used to treat Alzheimer's disease.[4]

Nucleophilic Substitution Pathway

The core utility of **Benzyl 4-(tosyloxy)piperidine-1-carboxylate** lies in its reactivity towards nucleophiles. The tosylate group is readily displaced by a wide range of nucleophiles (e.g., amines, azides, cyanides, thiols), enabling the synthesis of diverse libraries of piperidine-containing compounds for drug discovery.



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Caption: Nucleophilic substitution at the 4-position of the piperidine ring.

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